

Quantitative Analysis of Netrin-1 mRNA Expression using qPCR: Application Notes and Protocols

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Compound of Interest

Compound Name: *netrin-1*

Cat. No.: *B1177949*

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Introduction

Netrin-1 is a secreted protein that plays a crucial role in axon guidance, cell migration, and tissue morphogenesis.[1] Emerging evidence has implicated **netrin-1** in the progression of various cancers, where it can promote tumor cell survival and invasion.[2] Consequently, the accurate quantification of **netrin-1** expression is critical for both basic research and the development of novel therapeutic strategies. This document provides a detailed protocol for the quantitative analysis of **netrin-1** messenger RNA (mRNA) expression using quantitative real-time polymerase chain reaction (qPCR), a highly sensitive and specific method for gene expression analysis.[3]

Data Presentation: Relative Quantification of Netrin-1 mRNA

The following tables summarize the relative expression levels of **netrin-1** mRNA in various human cancer cell lines and tissues compared to corresponding controls, as determined by qPCR. The data is presented as fold change, normalized to a reference gene.

Table 1: Relative Expression of **Netrin-1** mRNA in Human Cancer Cell Lines

Cell Line	Cancer Type	Relative Netrin-1 mRNA Expression (Fold Change vs. Normal/Control)	Reference
H358	Non-Small Cell Lung Cancer	~25	[4]
H460	Non-Small Cell Lung Cancer	~15	[4]
BGC823	Gastric Cancer	Low (Specific fold change not provided)	[2]
MKN45	Gastric Cancer	Low (Specific fold change not provided)	[2]
SGC7901	Gastric Cancer	High (Specific fold change not provided)	[2]
HGC27	Gastric Cancer	High (Specific fold change not provided)	[2]
4T1	Mouse Mammary Carcinoma	High	[5]
67NR	Mouse Mammary Carcinoma	Low	[5]

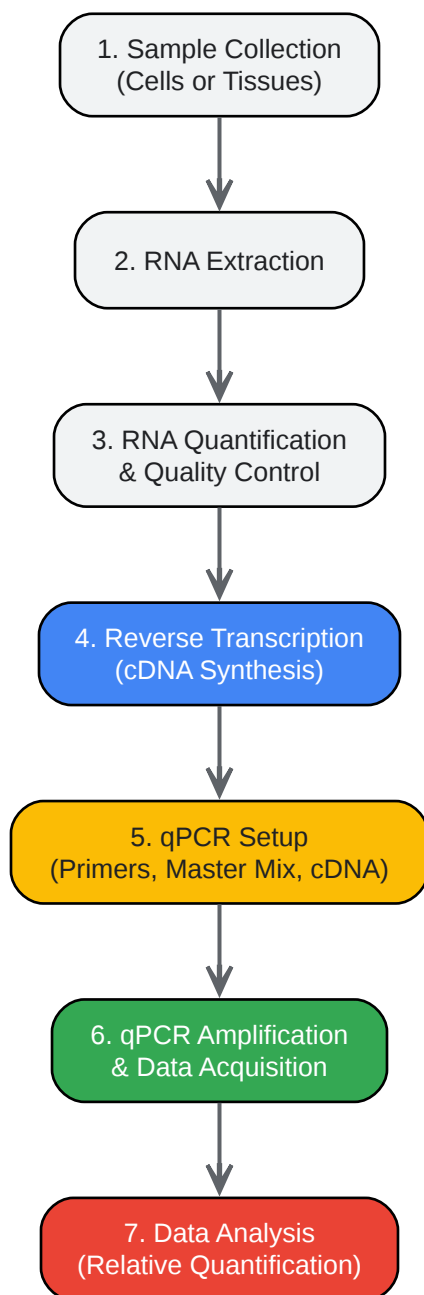
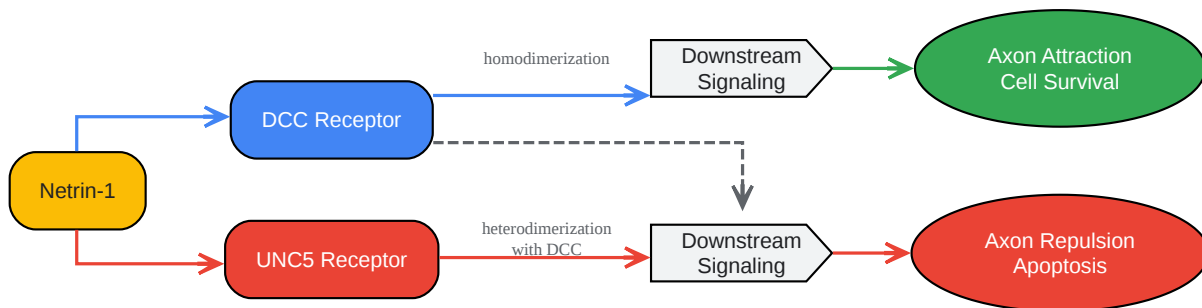
Table 2: Relative Expression of **Netrin-1** mRNA in Human Tissues

Tissue Type	Condition	Relative Netrin-1 mRNA Expression (Fold Change vs. Normal)	Reference
Non-Small Cell Lung Cancer	Tumor	~4.5	[4]
Gastric Cancer	Tumor	Upregulated (Specific fold change varies)	[6]
Breast Cancer (Metastatic)	Primary Tumor	Significantly Higher	[5]
Colorectal Cancer	Tumor	Upregulated	[7]

Signaling Pathway and Experimental Workflow

Netrin-1 Signaling Pathway

Netrin-1 exerts its biological effects by binding to its transmembrane receptors, primarily from the Deleted in Colorectal Carcinoma (DCC) and Uncoordinated-5 (UNC5) families.[\[8\]](#) The binding of **netrin-1** to these receptors can trigger divergent signaling cascades, leading to either cell attraction/survival or repulsion/apoptosis, depending on the receptor context.[\[1\]](#)



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References

- 1. researchgate.net [researchgate.net]
- 2. Netrin-1 promotes gastric cancer cell proliferation and invasion via the receptor neogenin through PI3K/AKT signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 3. m.youtube.com [m.youtube.com]
- 4. researchgate.net [researchgate.net]
- 5. Netrin-1 expression confers a selective advantage for tumor cell survival in metastatic breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Signaling mechanism of the netrin-1 receptor DCC in axon guidance - PMC [pmc.ncbi.nlm.nih.gov]
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